

Application Notes and Protocols for (R)-TCO-OH Mediated PROTAC Synthesis

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Compound of Interest

Compound Name: (R)-TCO-OH

Cat. No.: B12783804

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Introduction

Proteolysis-targeting chimeras (PROTACs) have emerged as a revolutionary therapeutic modality, offering the ability to selectively eliminate target proteins by hijacking the cell's natural ubiquitin-proteasome system.^[1] This approach provides a powerful alternative to traditional occupancy-based inhibitors. The modular nature of PROTACs, consisting of a target-binding ligand, an E3 ligase-recruiting ligand, and a linker, allows for rational design and optimization.^[1]

This application note provides a detailed protocol for the synthesis of a PROTAC targeting the bromodomain and extra-terminal domain (BET) protein BRD4, utilizing a **(R)-TCO-OH** linker. The synthesis is based on the "in-cell click-formed proteolysis targeting chimeras" (CLIPTAC) strategy, where the final PROTAC is assembled from two precursor molecules via an inverse-electron-demand Diels-Alder (iEDDA) reaction between a trans-cyclooctene (TCO) and a tetrazine.^[2] This bioorthogonal click chemistry approach offers high efficiency and specificity, enabling the modular and rapid assembly of PROTACs.^[2]

Principle of (R)-TCO-OH Mediated PROTAC Synthesis

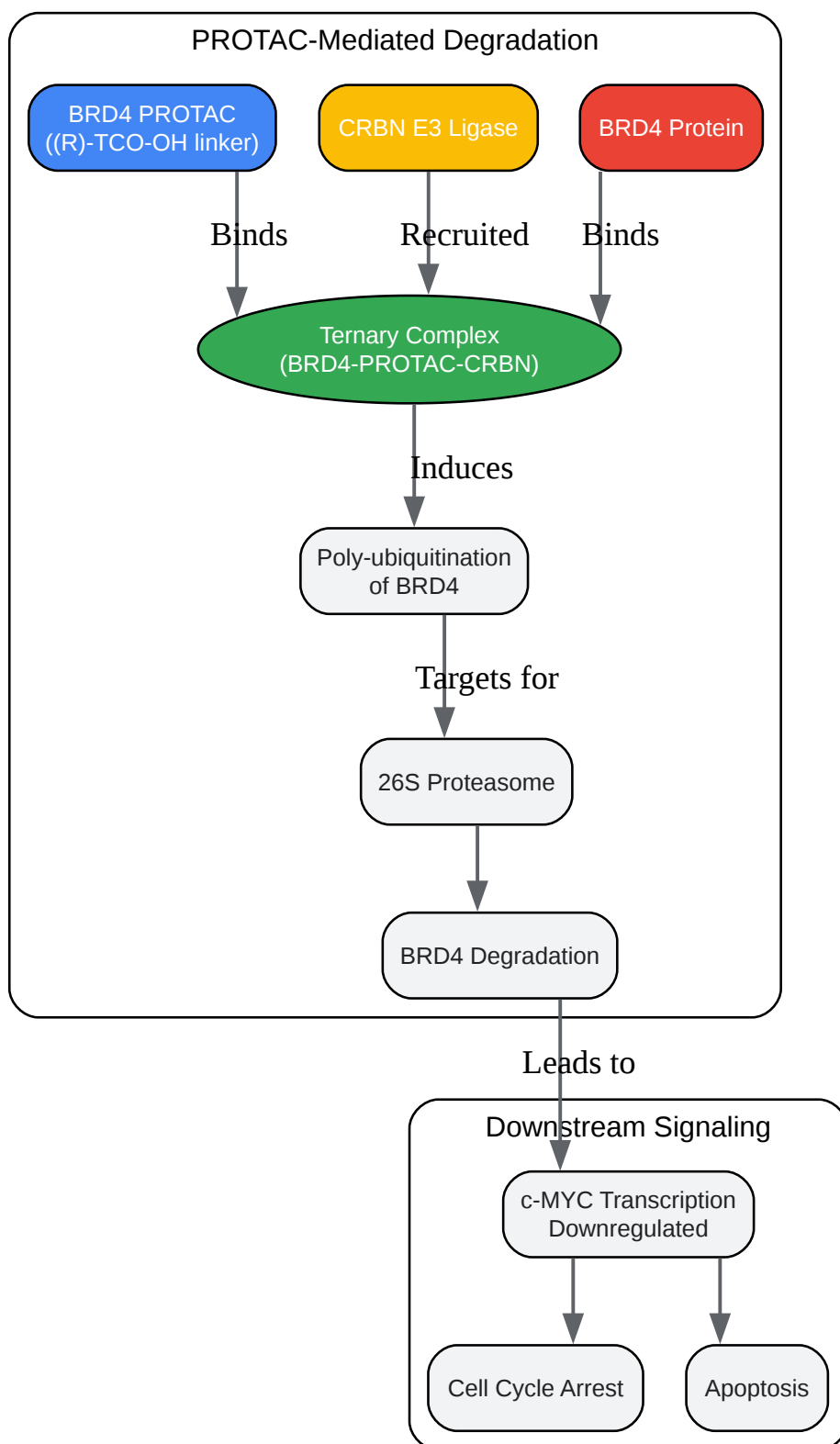
The synthesis strategy involves two key components:

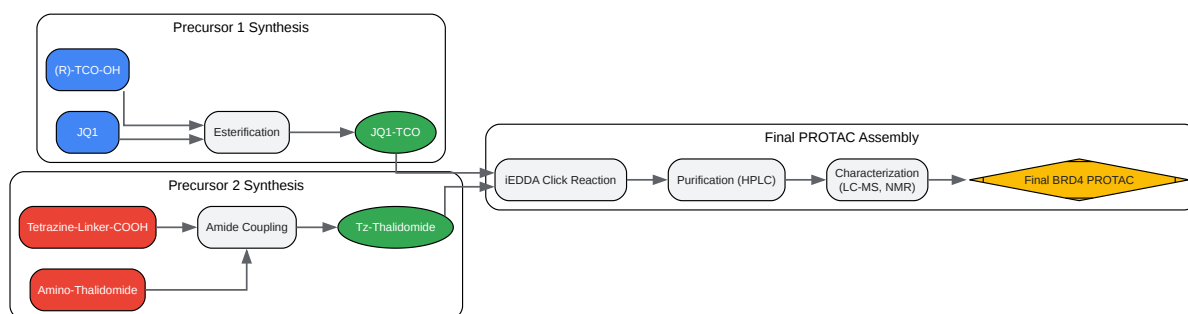
- A TCO-functionalized ligand for the target protein: In this protocol, the BRD4 inhibitor JQ1 is functionalized with a trans-cyclooctene moiety. While the specific protocol herein details the synthesis of a JQ1-TCO conjugate, the **(R)-TCO-OH** linker can be conjugated to various target protein ligands.
- A tetrazine-functionalized ligand for an E3 ligase: Here, the E3 ligase cereblon (CRBN) ligand, thalidomide, is modified with a tetrazine group.

These two precursors are then combined in the final step through a highly efficient and selective iEDDA "click" reaction to form the active PROTAC. This modular approach facilitates the rapid generation of PROTAC libraries with diverse linkers for structure-activity relationship (SAR) studies.[\[3\]](#)

Signaling Pathway of BRD4 Degradation

BRD4 is a key epigenetic reader that plays a critical role in the transcription of various oncogenes, most notably c-MYC.[\[4\]](#) By recruiting an E3 ligase to BRD4, the synthesized PROTAC induces the ubiquitination and subsequent proteasomal degradation of BRD4. This leads to the downregulation of c-MYC and other downstream targets, ultimately resulting in cell cycle arrest and apoptosis in cancer cells.[\[4\]](#)[\[5\]](#)





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